

Technical Guide: Physicochemical Properties of 3-Chloro-2-nitroaniline

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Compound of Interest

Compound Name: 3-Chloro-2-nitroaniline

Cat. No.: B1295001

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the melting and boiling points of **3-Chloro-2-nitroaniline**, a key chemical intermediate. The document includes a summary of its physical properties, general experimental protocols for their determination, and a visual representation of its synthesis workflow.

Data Presentation

The quantitative physicochemical properties of **3-Chloro-2-nitroaniline** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Melting Point	107-108°C	[1] [2] [3] [4]
Boiling Point	327.1°C at 760 mmHg	[1] [2] [3] [4]
Molecular Formula	C6H5CIN2O2	[1] [2] [4] [5]
Molecular Weight	172.57 g/mol	[2] [5]
Appearance	Pale yellow to brownish solid	[6]
Solubility	Sparingly soluble in water; more soluble in organic solvents like ethanol, acetone, and dimethylformamide.	[6]

Experimental Protocols

While specific experimental protocols for the determination of the melting and boiling points of **3-Chloro-2-nitroaniline** were not detailed in the reviewed literature, standard laboratory procedures are applicable.

a) Melting Point Determination (General Protocol):

The melting point of a crystalline solid like **3-Chloro-2-nitroaniline** is typically determined using a melting point apparatus.

- **Sample Preparation:** A small amount of the dry, purified **3-Chloro-2-nitroaniline** is packed into a capillary tube.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a controlled rate.
- **Observation:** The temperature at which the substance first begins to melt and the temperature at which the substance is completely molten are recorded. This range is

reported as the melting point. For **3-Chloro-2-nitroaniline**, this is consistently reported as 107-108°C.[1][2][3][4]

b) Boiling Point Determination (General Protocol):

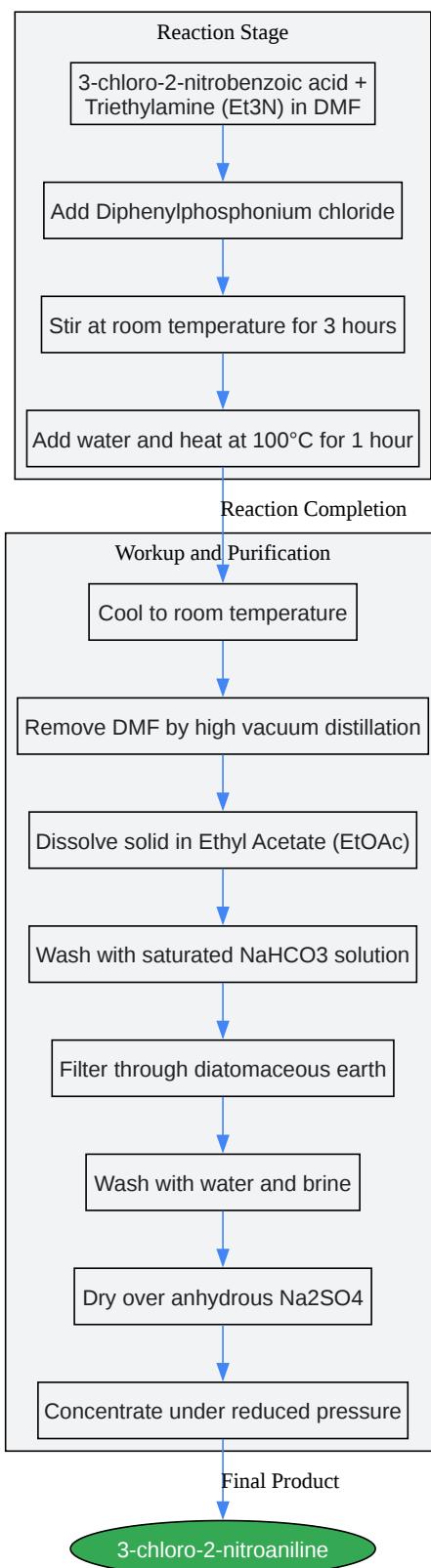
The boiling point is determined at a specific atmospheric pressure, as it is a pressure-dependent property.

- Apparatus Setup: A small quantity of **3-Chloro-2-nitroaniline** is placed in a distillation flask. A thermometer is positioned so that the bulb is just below the side arm of the flask.
- Heating: The flask is heated, and the liquid is brought to a boil.
- Observation: The temperature is recorded when the liquid is boiling and its vapor is condensing on the thermometer bulb, resulting in a stable temperature reading. This temperature is the boiling point. For **3-Chloro-2-nitroaniline**, the boiling point is noted as 327.1°C at 760 mmHg.[1][2][3][4] It is important to note that some sources indicate this value may be a prediction.[2][3]

Mandatory Visualization

a) Synthesis Workflow for **3-Chloro-2-nitroaniline**

The following diagram illustrates the general synthesis procedure for **3-Chloro-2-nitroaniline** starting from 3-chloro-2-nitrobenzoic acid, as described in the literature.[2]



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Caption: Synthesis workflow for **3-Chloro-2-nitroaniline**.

b) Logical Relationship of Key Physical Properties

This diagram shows the relationship between the primary physical states and the temperatures at which **3-Chloro-2-nitroaniline** transitions between them under standard pressure.

Caption: Physical state transitions of **3-Chloro-2-nitroaniline**.

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